

An In-depth Technical Guide to 2-Bromo-5-methylhexane

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Compound of Interest

Compound Name: 2-Bromo-5-methylhexane

Cat. No.: B2365950

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Audience: Researchers, scientists, and drug development professionals.

This guide provides a detailed description of the chemical compound **2-Bromo-5-methylhexane**, focusing on its IUPAC nomenclature and molecular structure.

IUPAC Name and Verification

The systematic name for the compound, as determined by the International Union of Pure and Applied Chemistry (IUPAC) nomenclature rules, is **2-Bromo-5-methylhexane**.^{[1][2]} This name is derived based on the following structural analysis:

- Identification of the Parent Chain: The longest continuous carbon chain in the molecule consists of six carbon atoms, which corresponds to the parent alkane name "hexane".^{[3][4]}
- Identification and Location of Substituents: There are two substituents attached to the hexane chain:
 - A bromine atom (Br), indicated by the prefix "bromo-".^[5]
 - A methyl group (-CH₃), indicated by the prefix "methyl-".
- Numbering the Parent Chain: The carbon chain is numbered from the end that gives the substituents the lowest possible locants (positions).^{[6][7]} Numbering from right to left in the standard representation results in the bromine atom being on carbon #2 and the methyl group on carbon #5. Numbering from the other direction would assign positions 2 (for

methyl) and 5 (for bromo), but since "bromo" comes before "methyl" alphabetically, the first numbering scheme is preferred to give the alphabetically prior group the lower number when there's a tie in locants from either direction.

- Assembling the Name: The substituents are listed in alphabetical order, preceded by their locants.^[3] Therefore, the name is constructed as **2-Bromo-5-methylhexane**.

The molecular formula for this compound is C₇H₁₅Br.^{[1][8]}

Molecular Structure

The structure of **2-Bromo-5-methylhexane** consists of a central six-carbon hexane chain. A bromine atom is attached to the second carbon atom, and a methyl group is attached to the fifth carbon atom. The chemical structure can be unambiguously represented by the SMILES (Simplified Molecular-Input Line-Entry System) string: CC(C)CCC(C)Br.^{[1][8][9]}

The two-dimensional representation of the **2-Bromo-5-methylhexane** structure is provided below.

Figure 1: 2D structure of **2-Bromo-5-methylhexane**.

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